

Physical characteristics of Di(2-ethylhexyl) azelate-d14

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Di(2-ethylhexyl) azelate-d14

Cat. No.: B12399876

[Get Quote](#)

An In-depth Technical Guide to the Physical Characteristics of **Di(2-ethylhexyl) azelate-d14**

Introduction

Di(2-ethylhexyl) azelate-d14 (DEHA-d14) is the deuterium-labeled form of Di(2-ethylhexyl) azelate (DEHA), a diester formed from azelaic acid and 2-ethylhexanol.[1] While the non-labeled DEHA is primarily used as a high-performance plasticizer to enhance flexibility in materials like vinyls and as a base for synthetic lubricants, the deuterated analog serves a more specialized role.[1][2] DEHA-d14 is principally utilized as an internal standard in analytical chemistry.[3][4] The inclusion of stable heavy isotopes improves the accuracy of mass spectrometry and liquid chromatography methods, enabling the precise quantification of trace amounts of its non-labeled counterpart in various matrices.[3] This guide provides a detailed overview of the core physical characteristics of DEHA-d14, experimental protocols for their determination, and a visualization of its application workflow.

Physical and Chemical Properties

The physical properties of **Di(2-ethylhexyl) azelate-d14** are nearly identical to its non-deuterated counterpart, with the primary difference being its molecular weight due to the substitution of 14 hydrogen atoms with deuterium. The compound typically presents as a clear, colorless to pale yellow, odorless liquid.[1][2][5] It is insoluble in water but soluble in organic solvents such as ethanol, acetone, and benzene.[2][5][6]

Quantitative Data Summary

The following table summarizes the key quantitative physical data for both the deuterated and non-deuterated forms of Di(2-ethylhexyl) azelate. Data for the non-deuterated form (CAS 103-24-2) is provided as a close reference for the deuterated analog.

Physical Property	Di(2-ethylhexyl) azelate-d14	Di(2-ethylhexyl) azelate (Non-deuterated)
Molecular Formula	C ₂₅ H ₃₄ D ₁₄ O ₄ [3]	C ₂₅ H ₄₈ O ₄ [1][2]
Molecular Weight	426.73 g/mol [4]	412.65 g/mol [1]
Physical State	Liquid[2][5]	Liquid[2][5]
Appearance	-	Colorless to pale yellow liquid[1][6]
Melting Point	-	-67 °C to -78 °C[2][5][6]
Boiling Point	-	237 °C @ 5 mmHg[5][6][7]
Density	-	0.915 - 0.92 g/cm ³ @ 25 °C[5][6]
Refractive Index	-	1.453 @ 25 °C[5]
Water Solubility	-	0.1 mg/L @ 25 °C; Insoluble[2][6]
Flash Point	-	184.6 °C to 211 °C[5][6]

Experimental Protocols

The determination of the physical properties listed above follows standardized laboratory procedures. The synthesis of the compound itself provides a method for observing its boiling point during purification.

Synthesis and Purification by Distillation (Boiling Point Determination)

Di(2-ethylhexyl) azelate is commercially manufactured through the Fischer-Speier esterification of azelaic acid with 2-ethylhexanol, typically in the presence of an acid catalyst like sulfuric

acid.[8][9]

Protocol Outline:

- **Reaction Setup:** Azelaic acid and an excess of 2-ethylhexanol are combined in a round-bottom flask. A catalytic amount of concentrated sulfuric acid is added.[10]
- **Esterification:** The mixture is heated under reflux. To drive the reaction equilibrium towards the product, the water formed during the reaction is continuously removed using a Dean-Stark apparatus.[8]
- **Neutralization and Extraction:** After the reaction is complete, the mixture is cooled. The excess acid is neutralized, often by washing with a sodium bicarbonate solution.[10] The organic layer containing the ester is separated from the aqueous layer.
- **Purification:** The crude ester is purified by vacuum distillation.[10] The boiling point of the substance is determined during this step by recording the temperature at which the pure ester distills under a specific pressure (e.g., 5 mmHg).[7]

Density Measurement

The density of liquid esters is typically determined using a pycnometer or a digital density meter, often following standardized methods like ASTM D4052.[11]

Protocol Outline (Pycnometer Method):

- The mass of a clean, dry pycnometer (a flask of a known volume) is accurately measured.
- The pycnometer is filled with the sample liquid (DEHA-d14), ensuring no air bubbles are present.
- The filled pycnometer is placed in a thermostat bath at a specific temperature (e.g., 25 °C) until it reaches thermal equilibrium.
- The volume is adjusted precisely to the pycnometer's calibration mark, and the outside is cleaned and dried.
- The mass of the filled pycnometer is measured.

- The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

Melting Point Determination

For substances that are solid at room temperature, a melting point apparatus is used. For a low-melting-point substance like DEHA, which is liquid at room temperature, this involves cooling the substance until it solidifies and then observing the temperature at which it melts upon warming.^[2]

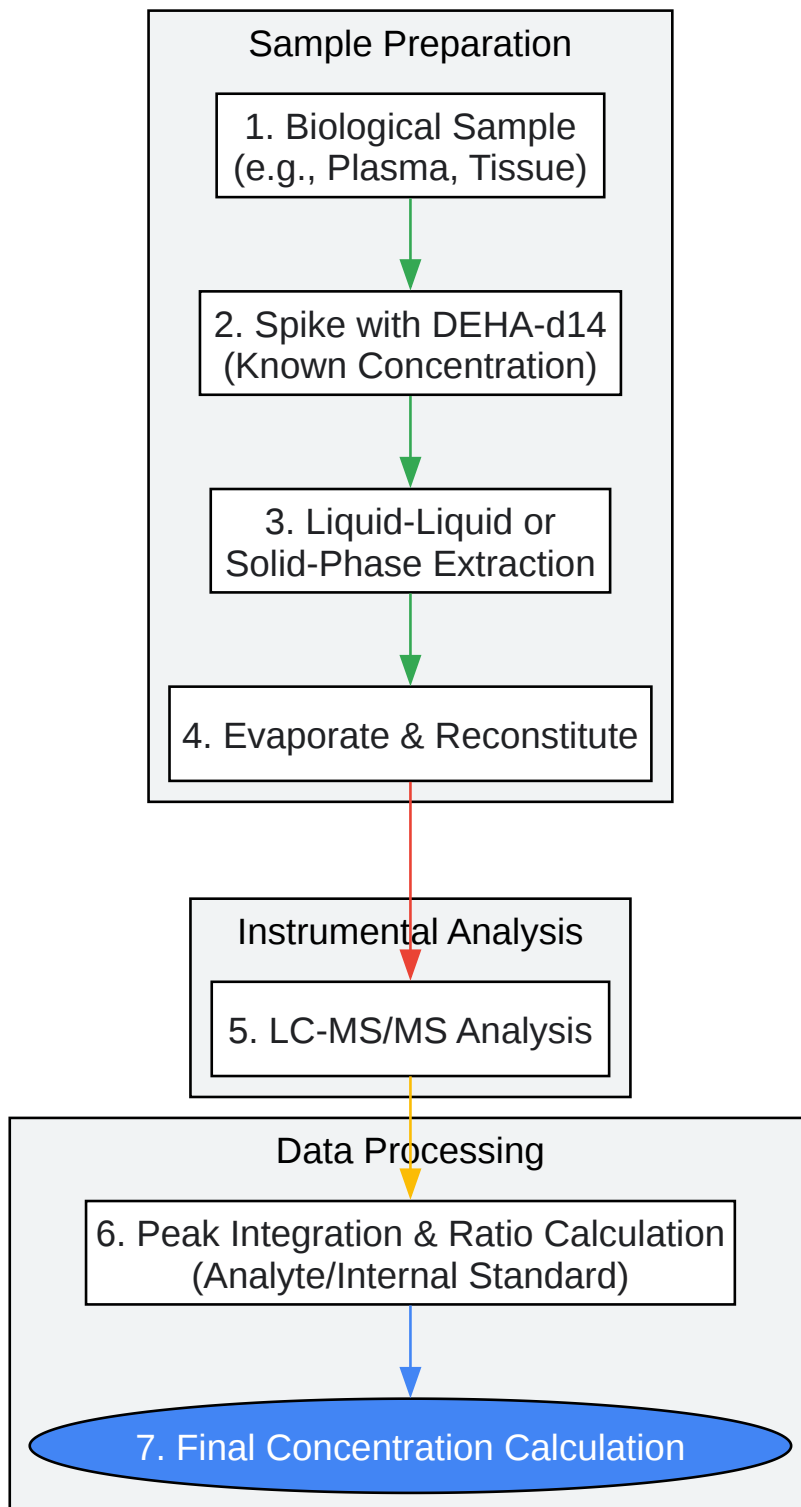
Protocol Outline:

- A small sample of the liquid is placed in a capillary tube.
- The sample is cooled using a cold bath (e.g., dry ice/acetone) until it solidifies completely.
- The capillary tube is placed in a melting point apparatus with a controlled heating ramp.
- The temperature at which the substance begins to melt (first appearance of liquid) and the temperature at which it becomes completely liquid are recorded as the melting point range.

Application Workflow Visualization

As DEHA-d14's primary role is an internal standard for quantitative analysis, the following diagram illustrates a typical experimental workflow for its use in a research setting, such as quantifying DEHA in a biological sample.

Workflow for Quantification using DEHA-d14 Internal Standard



[Click to download full resolution via product page](#)

Caption: Experimental workflow for DEHA quantification using DEHA-d14.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. Bis(2-ethylhexyl) azelate | C₂₅H₄₈O₄ | CID 7642 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. veeprho.com [veeprho.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. echemi.com [echemi.com]
- 6. AZELAIC ACID DI(2-ETHYLHEXYL) ESTER CAS#: 103-24-2 [m.chemicalbook.com]
- 7. Cas 103-24-2, AZELAIC ACID DI(2-ETHYLHEXYL) ESTER | lookchem [lookchem.com]
- 8. people.chem.umass.edu [people.chem.umass.edu]
- 9. AZELAIC ACID DI(2-ETHYLHEXYL) ESTER | 103-24-2 [chemicalbook.com]
- 10. csub.edu [csub.edu]
- 11. lookpolymers.com [lookpolymers.com]
- To cite this document: BenchChem. [Physical characteristics of Di(2-ethylhexyl) azelate-d₁₄]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12399876#physical-characteristics-of-di-2-ethylhexyl-azelate-d14\]](https://www.benchchem.com/product/b12399876#physical-characteristics-of-di-2-ethylhexyl-azelate-d14)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com